

2-Bromo-3-fluoro-6-nitrophenol melting point and boiling point

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Compound of Interest

Compound Name: 2-Bromo-3-fluoro-6-nitrophenol

Cat. No.: B177838

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An In-depth Technical Guide to 2-Bromo-3-fluoro-6-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Bromo-3-fluoro-6-nitrophenol**, a halogenated nitrophenol derivative with potential applications in synthetic chemistry and drug discovery. This document is intended to serve as a valuable resource for researchers by consolidating available data on its physicochemical properties, synthesis, and safety considerations.

Compound Identification and Structure

2-Bromo-3-fluoro-6-nitrophenol is a substituted aromatic compound with the chemical formula $C_6H_3BrFNO_3$.^[1] Its structure is characterized by a phenol ring substituted with a bromine atom at the second position, a fluorine atom at the third position, and a nitro group at the sixth position relative to the hydroxyl group.

Molecular Structure:

Caption: Chemical structure of **2-Bromo-3-fluoro-6-nitrophenol**.

Physicochemical Properties

A comprehensive understanding of a compound's physicochemical properties is fundamental for its application in research and development. The following table summarizes the available data for **2-Bromo-3-fluoro-6-nitrophenol**.

Property	Value	Source
Molecular Formula	C ₆ H ₃ BrFNO ₃	PubChem[1]
Molecular Weight	235.99 g/mol	PubChem[1]
CAS Number	103979-08-4	PubChem[1]
Melting Point	Data not available	BIOFOUNT[2]
Boiling Point	Data not available	BIOFOUNT[2]

Note on Melting and Boiling Points: As of the latest update of this guide, experimentally determined melting and boiling points for **2-Bromo-3-fluoro-6-nitrophenol** are not publicly available. Researchers should exercise caution and may need to determine these values experimentally for their specific applications. For context, a structurally similar compound, 2-Bromo-6-nitrophenol, has a reported melting point of 66-70 °C.[3] However, the presence of the fluorine atom in the target molecule is expected to influence its physical properties.

Synthesis

Halogenated nitrophenols are typically synthesized through electrophilic substitution reactions on a phenol or substituted phenol precursor. While a specific, detailed experimental protocol for the synthesis of **2-Bromo-3-fluoro-6-nitrophenol** is not readily available in the searched literature, a general synthetic approach can be inferred from related preparations.

A plausible synthetic route would involve the nitration of 2-bromo-3-fluorophenol. This precursor, however, is not a common starting material. A more likely multi-step synthesis might involve:

- Fluorination of a suitable bromophenol derivative.
- Bromination of a fluorophenol derivative.

- Nitration of the resulting 2-bromo-3-fluorophenol.

The nitration step would likely employ a mixture of nitric acid and sulfuric acid under carefully controlled temperature conditions to ensure regioselectivity and prevent over-nitration or side reactions.

Illustrative Synthetic Workflow:

Caption: A potential synthetic workflow for **2-Bromo-3-fluoro-6-nitrophenol**.

Applications in Research and Drug Development

Halogenated and nitrated phenolic compounds are valuable intermediates in organic synthesis and have been explored for various applications in drug discovery and materials science. The presence of multiple reactive sites on **2-Bromo-3-fluoro-6-nitrophenol**—the hydroxyl, nitro, and halo groups—makes it a versatile building block.

- Medicinal Chemistry: The phenol group can be derivatized to form ethers or esters, while the nitro group can be reduced to an amine, which is a key functional group in many pharmaceuticals. The bromo and fluoro substituents can modulate the compound's lipophilicity, metabolic stability, and binding interactions with biological targets.
- Agrochemicals: Nitrophenols have been investigated for their use as herbicides and fungicides.
- Material Science: The aromatic and polar nature of the compound suggests potential applications in the development of dyes, polymers, and other functional materials.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **2-Bromo-3-fluoro-6-nitrophenol**.

Hazard Identification:

Based on GHS classifications from available sources, **2-Bromo-3-fluoro-6-nitrophenol** is considered:

- Harmful if swallowed.[[1](#)]
- Harmful in contact with skin.[[1](#)]
- Causes skin irritation.[[1](#)]
- Causes serious eye irritation.[[1](#)]
- Harmful if inhaled.[[1](#)]
- May cause respiratory irritation.[[1](#)]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water. Remove contaminated clothing.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water afterward. Seek immediate medical attention.

Conclusion

2-Bromo-3-fluoro-6-nitrophenol is a chemical compound with significant potential as a synthetic intermediate in various fields, particularly in drug discovery and development. While key physicochemical data such as its melting and boiling points are not yet publicly documented, its structural features suggest a high degree of reactivity and versatility. Researchers working with this compound should proceed with appropriate safety measures and may need to perform their own characterization to determine its physical properties.

References

- PubChem. **2-Bromo-3-fluoro-6-nitrophenol**.
- BIOFOUNT. 2-Bromo-1-fluoro-3-hydroxy-4-nitrobenzene. [Link]

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